

Core Characteristics of Bederocin

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Bederocin

CAS No.: 757942-43-1

Cat. No.: S520694

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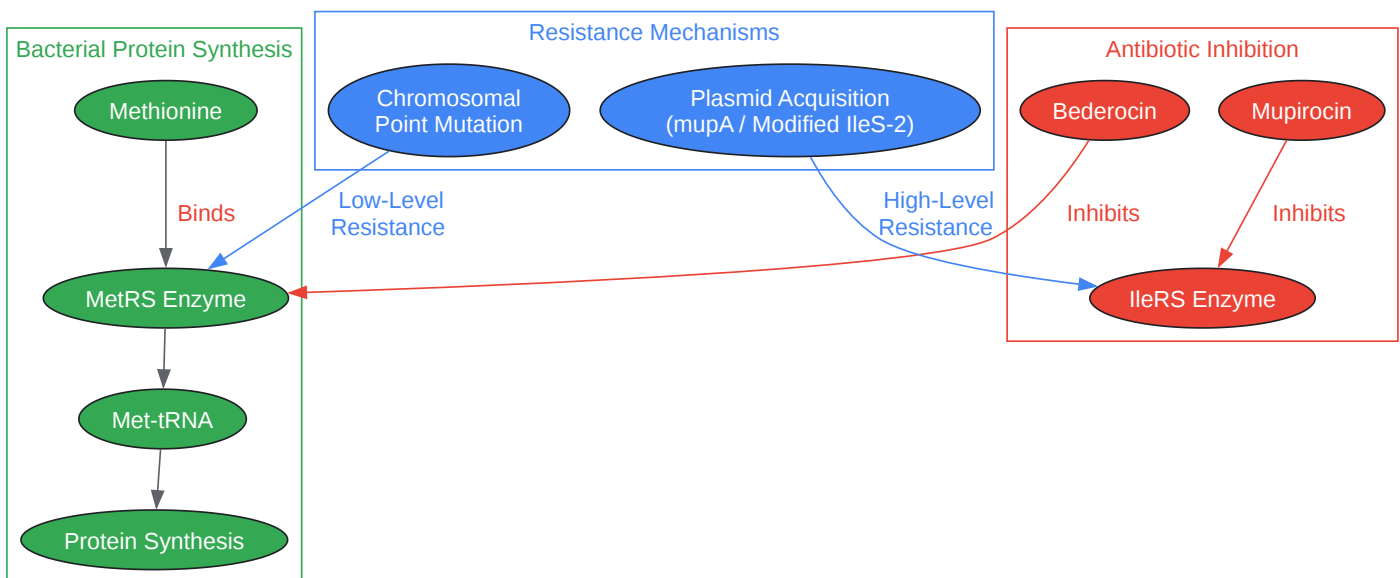
The table below summarizes the key technical information for **Bederocin** found in the search results.

Attribute	Description
Compound Name	Bederocin (also known as REP-8839, REP8839) [1] [2]
CAS Number	757942-43-1 [1] [2]
Molecular Formula	C ₂₀ H ₂₁ BrFN ₃ OS [1] [2]
Molecular Weight	450.37 g/mol [1] [2]
Mechanism of Action	Novel inhibitor of methionyl-tRNA synthase (METS) [1]
Ki for MetRS	0.01 μM [1]
Primary Antibacterial Activity	Potent against <i>Staphylococcus aureus</i> , <i>Streptococcus pyogenes</i> , and other clinically important Gram-positive bacteria. Little activity against Gram-negative bacteria [1] [2].

Mechanism of Action and Resistance

Bederocin inhibits the bacterial enzyme methionyl-tRNA synthetase (METS), which is essential for protein synthesis [1]. This mechanism is distinct from other major classes of topical antibiotics.

The following diagram illustrates how **Bederocin** and the related antibiotic Mupirocin inhibit bacterial protein synthesis, and the mechanisms by which bacteria develop resistance.



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The diagram highlights two key resistance pathways [3]:

- **Low-level resistance** arises from chromosomal point mutations in the target enzyme.
- **High-level resistance** results from acquiring a plasmid containing an alternative, resistant gene (e.g., mupA).

Information Constraints and Further Research

A significant challenge in compiling this data is that **Bederocin does not appear to have advanced into late-stage clinical trials or reached the market**. The most recent scientific publications identified in the search results date back to 2009 [2]. This lack of recent development likely explains the absence of detailed experimental protocols and robust quantitative data you requested.

For the most current information, I recommend these steps:

- **Search Patent Databases:** Look for patents filed by the originating company (Replidyne, Inc.) for detailed experimental data.
- **Consult Scientific Literature:** Use platforms like PubMed and Google Scholar with search terms like "REP8839," "**Bederocin**," and "methionyl-tRNA synthetase inhibitor" to find older primary research articles.
- **Explore Alternative Mechanisms:** Given the challenge of antibiotic resistance, investigate other innovative approaches, such as **bacteriophage therapy**, which is showing promising clinical results for resistant infections [4].

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References

1. | Antibacterial | TargetMol Bederocin [targetmol.com]
2. 757942-43-1|Bederocin|2-(((3-(((4-bromo-5-(1-fluorovinyl) [bio-fount.com]
3. Mupirocin - Are we in danger of losing it? - PMC [pmc.ncbi.nlm.nih.gov]
4. Could the Next Breakthrough in Antibiotic Resistance Come ... [markets.financialcontent.com]

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